

Tert-butyl 4-(aminomethyl)benzoate molecular weight

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Compound of Interest

Compound Name:	Tert-butyl 4-(aminomethyl)benzoate
Cat. No.:	B172258

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An In-depth Technical Guide to **Tert-butyl 4-(aminomethyl)benzoate**

This technical guide provides a comprehensive overview of **tert-butyl 4-(aminomethyl)benzoate**, a versatile building block in organic synthesis, particularly in the development of pharmaceuticals and advanced materials. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity and Properties

Tert-butyl 4-(aminomethyl)benzoate is a bifunctional molecule containing both a primary amine and a tert-butyl protected carboxylic acid. This structure makes it a valuable intermediate for the synthesis of more complex molecules.

Table 1: Physicochemical Properties of **Tert-butyl 4-(aminomethyl)benzoate**

Property	Value	Source(s)
Molecular Weight	207.27 g/mol	[1] [2] [3]
Molecular Formula	C ₁₂ H ₁₇ NO ₂	[1] [2] [3] [4]
CAS Number	107045-28-3	[1] [2] [3] [4]
Appearance	Light yellow crystal	[4]
Boiling Point	311.8 ± 25.0 °C at 760 mmHg	
Density	1.052 ± 0.06 g/cm ³	[5]
Solubility	Slightly soluble in water (1.8 g/L at 25 °C)	[5]
Storage Conditions	2-8°C or Room Temperature, sealed in a dry place, protected from light	[4] [6]

Table 2: Spectroscopic and Structural Identifiers

Identifier	Value	Source(s)
InChI	InChI=1S/C12H17NO2/c1-12(2,3)15-11(14)10-6-4-9(8-13)5-7-10/h4-7H,8,13H2,1-3H3	[7] [8]
InChIKey	YCEJUWBZSJVVNE-UHFFFAOYSA-N	[7] [8]
SMILES	CC(C)(C)OC(=O)C1=CC=C(C=C1)C	[3] [7]

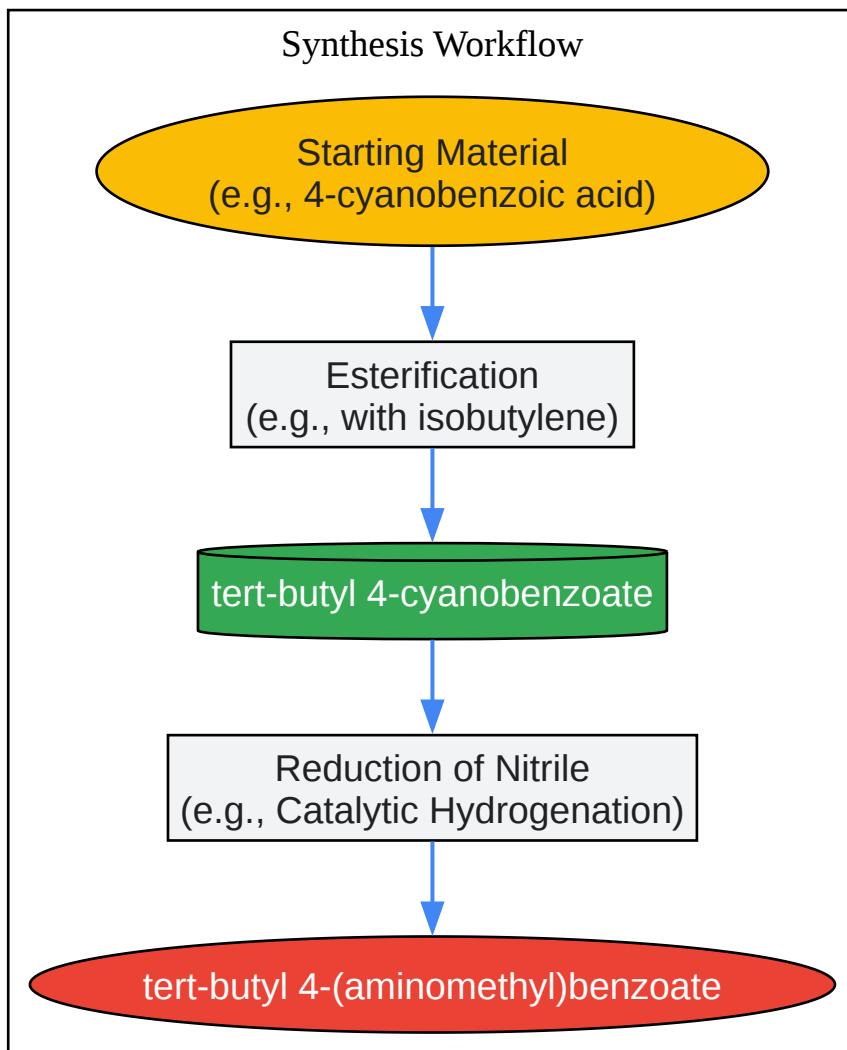
Synthesis and Purification

Tert-butyl 4-(aminomethyl)benzoate is primarily used as a synthetic intermediate. A common route for its synthesis involves the reduction of a corresponding nitrile or the protection of 4-

(aminomethyl)benzoic acid.

General Synthesis Workflow

The following diagram illustrates a general workflow for the synthesis of **tert-butyl 4-(aminomethyl)benzoate** from a commercially available starting material.



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A generalized workflow for the synthesis of **tert-butyl 4-(aminomethyl)benzoate**.

Experimental Protocol: Catalytic Hydrogenation

A reported method for the synthesis of **tert-butyl 4-(aminomethyl)benzoate** involves the catalytic hydrogenation of **tert-butyl 4-cyanobenzoate**.^[2]

Materials:

- tert-butyl 4-cyanobenzoate
- Methanol
- Palladium on activated charcoal (Pd/C)
- Hydrogen gas
- Inert atmosphere (e.g., Nitrogen or Argon)
- Standard hydrogenation apparatus

Procedure:

- In a suitable hydrogenation vessel, dissolve tert-butyl 4-cyanobenzoate in methanol.
- Carefully add a catalytic amount of palladium on activated charcoal to the solution under an inert atmosphere.
- Seal the vessel and connect it to a hydrogen source.
- Purge the vessel with hydrogen gas to remove the inert atmosphere.
- Pressurize the vessel with hydrogen to the desired pressure.
- Stir the reaction mixture vigorously at room temperature or with gentle heating.
- Monitor the reaction progress by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting material is consumed.
- Once the reaction is complete, carefully vent the hydrogen gas and purge the vessel with an inert atmosphere.
- Filter the reaction mixture through a pad of celite to remove the palladium catalyst.
- Concentrate the filtrate under reduced pressure to yield the crude product.

Purification Protocol

The crude **tert-butyl 4-(aminomethyl)benzoate** can be purified by standard laboratory techniques.

Materials:

- Crude **tert-butyl 4-(aminomethyl)benzoate**
- Silica gel for column chromatography
- A suitable solvent system (e.g., a mixture of hexanes and ethyl acetate)
- Standard chromatography equipment

Procedure:

- Prepare a silica gel column using the chosen solvent system.
- Dissolve the crude product in a minimal amount of the eluent or a more polar solvent.
- Load the dissolved sample onto the top of the silica gel column.
- Elute the column with the solvent system, gradually increasing the polarity if necessary.
- Collect fractions and analyze them by TLC to identify those containing the pure product.
- Combine the pure fractions and remove the solvent under reduced pressure to obtain purified **tert-butyl 4-(aminomethyl)benzoate**.

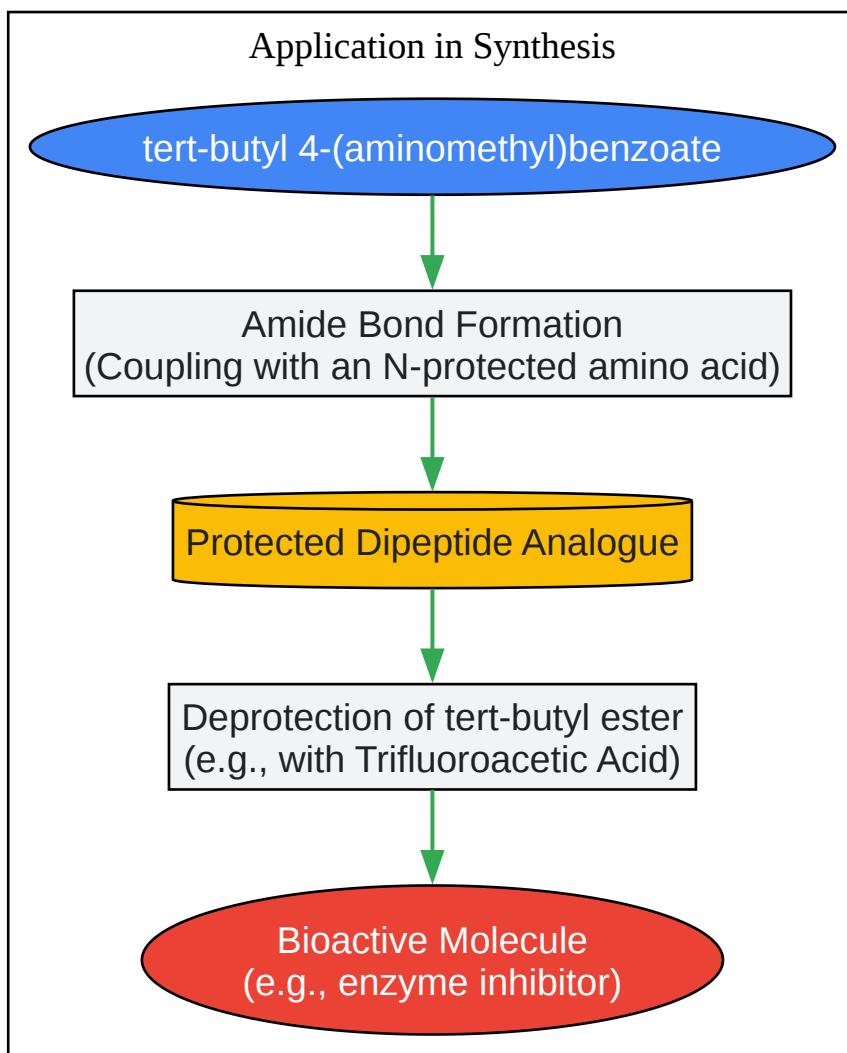
Applications in Research and Drug Development

The unique structure of **tert-butyl 4-(aminomethyl)benzoate** makes it a valuable building block in several areas of chemical and pharmaceutical research.

Role as a Protected Amino Acid Analogue

The tert-butyl ester group serves as a protecting group for the carboxylic acid functionality, while the aminomethyl group can participate in various coupling reactions. This is particularly

useful in peptide synthesis and the creation of peptidomimetics.



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Use of **tert-butyl 4-(aminomethyl)benzoate** as a building block in synthesis.

Intermediate in Pharmaceutical Synthesis

This compound serves as a key intermediate in the synthesis of various pharmaceuticals, particularly those targeting the central nervous system.^[4] It is also a reactant in the preparation of benzimidazoles, which have been investigated as protein kinase inhibitors.^[1]

Materials Science Applications

The functional groups of **tert-butyl 4-(aminomethyl)benzoate** allow for its incorporation into polymers and coatings. This can be used to modify the properties of these materials, such as their surface characteristics or thermal stability.[\[4\]](#)

Safety and Handling

Appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn when handling **tert-butyl 4-(aminomethyl)benzoate**. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

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